

Triethyl 2-phosphonobutyrate molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Triethyl 2-phosphonobutyrate

Cat. No.: B091414

Get Quote

Technical Data Sheet: Triethyl 2-phosphonobutyrate

Introduction: This document provides the fundamental physicochemical properties of **Triethyl 2-phosphonobutyrate**, a compound relevant to researchers and professionals in drug development and organic synthesis. The data presented herein is compiled from verified chemical databases.

Physicochemical Properties

The core molecular attributes of **Triethyl 2-phosphonobutyrate** are summarized in the table below. This information is critical for experimental design, stoichiometric calculations, and analytical characterization.



Identifier	Value	Source
Molecular Formula	C10H21O5P	[1][2][3][4]
Molecular Weight	252.24 g/mol	[1][2][3]
CAS Number	17145-91-4	[1][2]
Linear Formula	(C2H5O)2P(O)CH(C2H5)CO2C2 H5	
IUPAC Name	ethyl 2- (diethoxyphosphoryl)butanoate	[1][4]

As this guide focuses solely on the molecular weight and formula of **Triethyl 2- phosphonobutyrate**, detailed experimental protocols and signaling pathways are not applicable. Therefore, no visualizations are included.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Triethyl 2-phosphonobutyrate | C10H21O5P | CID 229053 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. CAS 17145-91-4: triethyl 2-phosphonobutyrate | CymitQuimica [cymitquimica.com]
- 4. Triethyl 2-phosphonobutyrate, 97% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- To cite this document: BenchChem. [Triethyl 2-phosphonobutyrate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091414#triethyl-2-phosphonobutyrate-molecular-weight-and-formula]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com